

# Phenelzine ethanol free synthesis industrial production

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Phenelzine Sulfate

CAS No.: 156-51-4

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## Industrial Synthesis Routes for Phenelzine Sulfate

The following table summarizes two ethanol-free methods for the synthesis of **Phenelzine Sulfate**, highlighting their key advantages for industrial production.

Method & Key Reference	Key Starting Materials	Primary Solvents	Key Steps	Reported Yield	Major Advantages
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| **Oxaziridine Method** [1] | Phenethylamine, 3,3-Pentamethylene Oxaziridine [1] | Toluene, Isopropyl ether, Isopropyl alcohol [1] | 1. Condensation 2. Hydrolysis & Purification 3. Salt Formation [1] | 73% (over 3 steps) [1] | Avoids alkyl halides; easy work-up; favorable for large scale [1] | | **Acetone Azine Method** [2] | Phenethylamine, Acetone Azine, Ammonia [2] | Water, Benzene (or potential substitutes) [2] | 1. Condensation & Rearrangement 2. By-product Recovery [2] | Information missing | Low-cost raw materials; recrystallization reduces wastewater [2] |

## Detailed Experimental Protocols

### Protocol 1: Synthesis via 3,3-Pentamethylene Oxaziridine

This method provides a high-yielding, scalable route that avoids the use of ethanol and alkyl halides [1].

- **Step 1: Preparation of N-cyclohexylidene-N'-phenethyl hydrazine (3)**

- **Reaction:** Add 3,3-pentamethylene oxaziridine (5000 ml, ~2 moles) to a suspension of phenethylamine (337.5 g, 1.5 mol) in toluene (3400 ml) at 90°C over 5 minutes.
- **Work-up:** React at 90°C for 30 minutes, then completely distill off the solvent.
- **Product:** 403.7 g (84%) of an oily residue [1].

- **Step 2: Preparation of phenethyl hydrazine (4)**

- **Reaction:** Stir the intermediate **(3)** (403.7 g, 1.26 mol) in 20% hydrochloric acid (2500 ml) at an elevated temperature.
- **Purification:** Wash the mixture with toluene to remove impurities. Adjust the pH to 8.0 with potassium carbonate solution and extract with isopropyl ether.
- **Product:** After distilling off the solvent, 267.7 g (87%) of an oily residue (phenethyl hydrazine) is obtained [1].

- **Step 3: Preparation of phenelzine sulfate (5)**

- **Salt Formation:** Dissolve phenethyl hydrazine **(4)** in isopropyl alcohol (2500 ml) and cool to 0-5°C. Add sulfuric acid in isopropyl alcohol slowly with stirring.
- **Crystallization:** Stir the mixture for 30 minutes, then add n-Heptane to precipitate the solid.
- **Isolation:** Filter the solid, wash with cold isopropyl alcohol, and dry.
- **Product:** Yellowish-white solid with a melting point of 164-166°C [1].
- **Characterization:** <sup>1</sup>H-NMR (CDCl<sub>3</sub>): δ 7.25-7.34 (m, 5H), 3.32-3.37 (t, 2H), 2.93-2.98 (t, 2H); Mass (ES): m/z = 137.22 [1].

## Protocol 2: Synthesis via Acetone Azine

This patent method utilizes low-cost raw materials and highlights reduced environmental impact [2].

- **Procedure:**

- **Reaction:** Use phenethylamine, acetone azine, and water as raw materials. Add excess acetone azine and water to ensure the complete reaction of phenethylamine.
- **Work-up:** After the reaction is complete, remove the water and excess acetone azine.
- **Isolation:** The crude product can be recrystallized from ether to obtain pure Phenelzine (Nardil) [2].

- **Note:** This method is described in a patent, and specific quantitative details like temperature, time, and yield are not provided in the available abstract. The patent mentions benzene for extraction, but

alternative solvents should be evaluated for industrial safety [2].

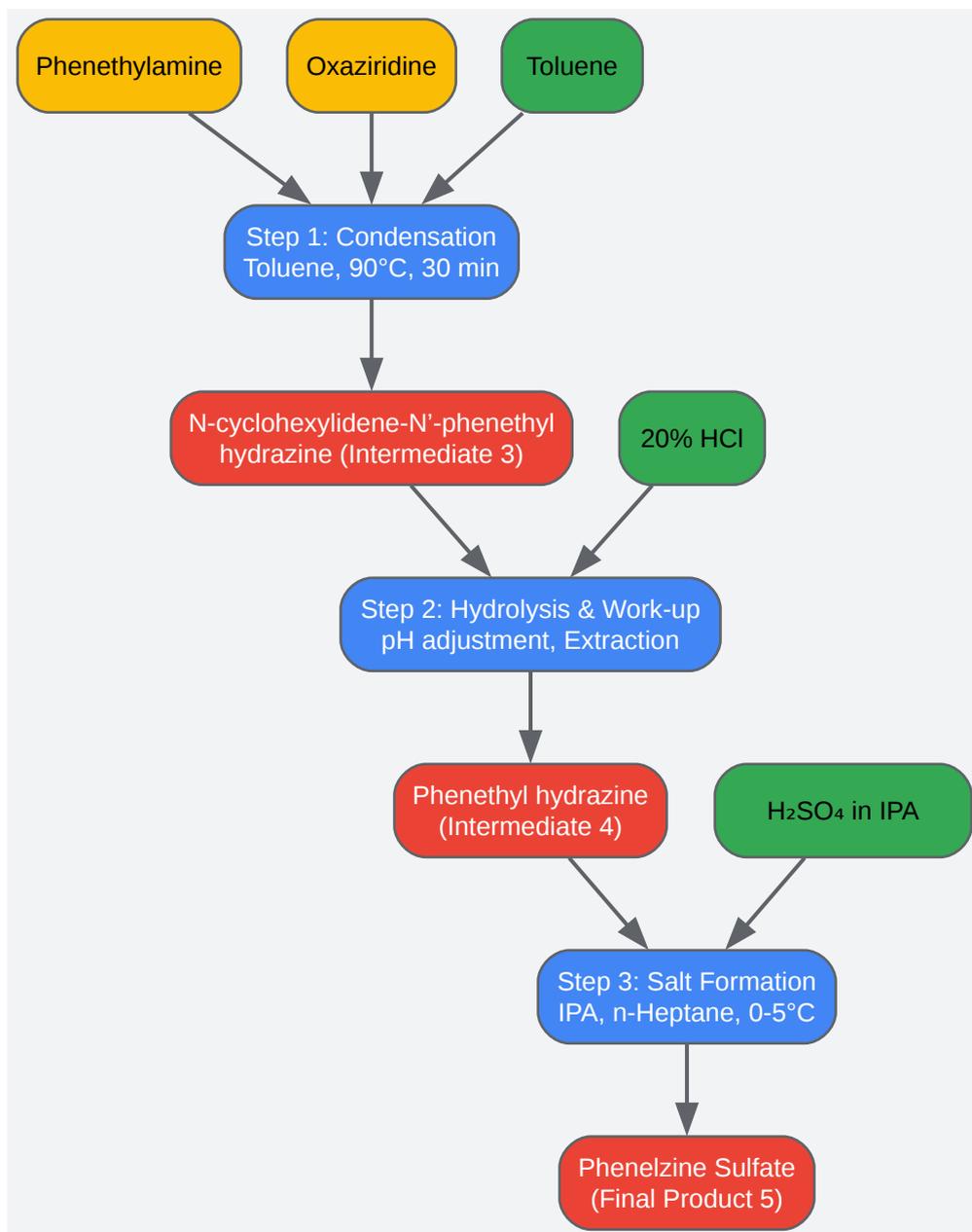
## Solvent Screening for the Oxaziridine Method

The researchers for the Oxaziridine method screened various solvents for the first step. The following table shows that toluene provided the best balance of high yield and suitability for large-scale operations [1].

Solvent	Temperature (°C)	Reaction Time (min)	Yield of Intermediate (%)
Toluene	90	30	84
PEG-600	100	30	72
Ethylene Glycol	100	30	70
Water	100	30	61
Methanol	70	30	63
Acetonitrile	70	30	66

## Workflow Diagram of the Oxaziridine Method

The following diagram illustrates the streamlined workflow for the primary ethanol-free synthesis of **Phenelzine Sulfate**.



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## Key Considerations for Implementation

- **Solvent Selection:** The Oxaziridine method successfully replaces ethanol with toluene, isopropyl ether, and isopropyl alcohol, which is not classified as denatured ethanol and is acceptable for pharmaceutical processes [1].
- **Process Efficiency:** Both alternative methods address limitations of traditional routes that use alkyl halides and hydrazine hydrate, which can be difficult to handle, require isolation of intermediates, and

increase cycle time on a large scale [1] [3].

- **Safety & Compliance:** While the Acetone Azine method reduces wastewater [2], the Oxaziridine method offers a detailed, validated protocol with reported yields and characterization data [1]. All solvents used should meet appropriate quality and regulatory standards for active pharmaceutical ingredient (API) production.

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**Address:** Ontario, CA 91761, United States

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